

gabapentin enacarbil cost-effectiveness analysis RLS treatment

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Compound Focus: Gabapentin Enacarbil

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Clinical and Pharmacokinetic Comparison of RLS Treatments

The table below synthesizes data on **gabapentin enacarbil** and common first-line dopamine agonists, providing a foundation for understanding their relative clinical value.

Medication	Mechanism of Action	Key Clinical Findings & Efficacy in RLS	Common Adverse Effects	Dosing & Pharmacokinetics	FDA Approval & Cost
Gabapentin Enacarbil [1] [2] [3]	Prodrug of gabapentin; binds to $\alpha 2\delta$ subunit of voltage-gated calcium channels [2].	Improves International RLS (IRLS) score and sleep quality [1] [4]. Effective for long-term maintenance (12 weeks)	Somnolence, dizziness [1].	Once-daily dosing (600 mg for RLS) [1]. Improved, dose-linear bioavailability [3].	FDA-approved for RLS (2011) [1]. Cost data not available in search results.

Medication	Mechanism of Action	Key Clinical Findings & Efficacy in RLS	Common Adverse Effects	Dosing & Pharmacokinetics	FDA Approval & Cost
		vs. placebo [4].			
Pramipexole [5]	Dopamine agonist [5].	Average rating of 6.7/10 from 245 ratings on Drugs.com [5]. 57% reported positive effect [5].	Nausea, dizziness, somnolence; risk of augmentation with long-term RLS use [1].	Immediate- and extended-release tablets [5]. Half-life: 8.9 hours [5].	FDA-approved for RLS. Lower-cost generic available (~\$0.09 per 0.125 mg tablet) [5].
Ropinirole [5]	Dopamine agonist [5].	Average rating of 6.4/10 from 334 ratings on Drugs.com [5]. 49% reported positive effect [5].	Drowsiness (may cause falling asleep during activities); risk of augmentation [5] [1].	Immediate- and extended-release tablets [5]. Half-life: 6 hours [5].	FDA-approved for RLS. Lower-cost generic available (~\$0.19-\$0.20 per 2 mg tablet) [5].

Key Experimental Data and Methodologies

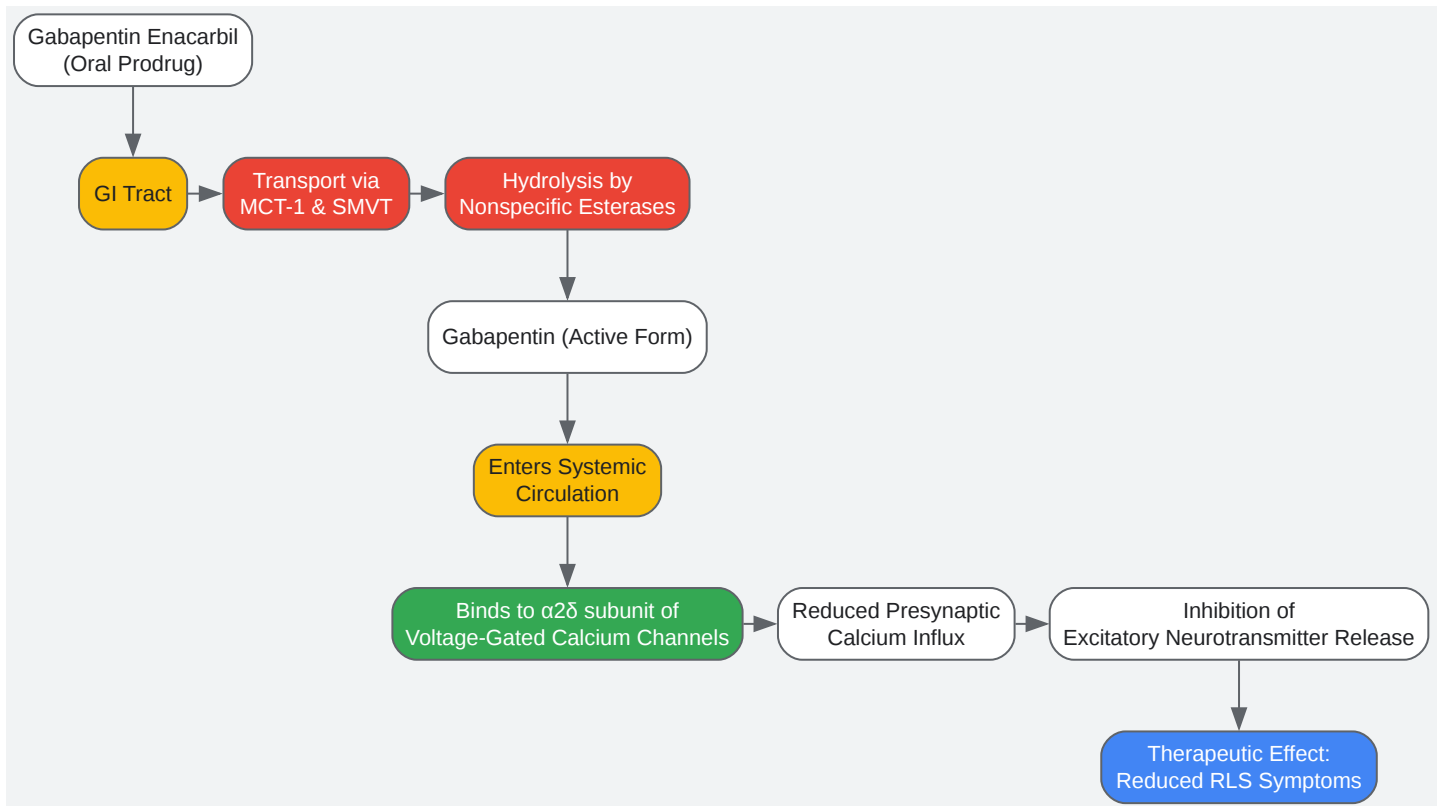
The clinical data supporting the above comparisons come from rigorous trial designs.

- **Efficacy and Safety Trials for Gabapentin Enacarbil:** A key 36-week study involved a 24-week single-blind phase where all patients received **gabapentin enacarbil** (1200 mg), followed by a 12-week double-blind phase where responders were randomized to continue the drug or switch to placebo [4].

- **Primary Endpoint:** Time to loss of therapeutic response during the double-blind phase. The study found a significantly longer time to loss of response for **gabapentin enacarbil** compared to placebo [4].
- **Key Efficacy Measures:** The International RLS (IRLS) Study Group Rating Scale total score and the Clinical Global Impression of Improvement (CGI-I) score [1] [4].
- **Dose-Finding Studies:** Clinical trials and a post-hoc meta-analysis indicated that **gabapentin enacarbil** has two potential therapeutic dose levels [1]:
 - **600 mg/day:** Approved by the FDA for subjective RLS symptoms [1].
 - **1200 mg/day:** Found to be effective for both RLS symptoms and severe associated sleep disturbances, though it is associated with higher rates of somnolence and dizziness [1].

Pharmacological Mode of Action and Pathway

The following diagram illustrates the pathway through which **gabapentin enacarbil** exerts its therapeutic effects.



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The diagram title: **Gabapentin Enacarbil Mechanism of Action**

How to Proceed with a Cost-Effectiveness Analysis

The search results explain *why* a direct cost-effectiveness analysis is challenging to construct from available data:

- **Different Dosing Paradigms:** **Gabapentin enacarbil**'s once-daily dosing may improve compliance [3], while dopamine agonists require consideration of long-term costs associated with managing side effects like **augmentation**, which can worsen the condition over time [1].
- **Comparative Efficacy vs. Cost:** While dopamine agonists have lower-cost generics available [5], their long-term effectiveness may be limited by augmentation [1]. The value of **gabapentin enacarbil**

may lie in its sustained efficacy and different side-effect profile, but a formal analysis weighing these clinical benefits against its presumably higher drug cost is absent from the search results.

To build a complete analysis, you would need to model these factors using:

- **Drug Acquisition Costs:** Obtain current pricing for brand-name Horizant (**gabapentin enacarbil**) and generic pramipexole/ropinirole.
- **Clinical Outcome Data:** Use the efficacy and safety rates from the tables above.
- **Health State Utilities:** Assign quality-of-life weights (e.g., QALYs) for RLS symptom severity and drug-related side effects.
- **Cost Inputs:** Model the direct and indirect costs of managing the condition and adverse events.

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References

1. Gabapentin enacarbil for the treatment of moderate to ... [pmc.ncbi.nlm.nih.gov]
2. The use of gabapentin in the enacarbil of treatment ... restless legs [pmc.ncbi.nlm.nih.gov]
3. Gabapentin enacarbil – clinical efficacy in restless legs ... [pmc.ncbi.nlm.nih.gov]
4. Long-term Maintenance Treatment of Restless Legs ... [sciencedirect.com]
5. - Drugs.com Gabapentin enacarbil Alternatives Compared [drugs.com]

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